

"tetrahydroxyquinone CAS number and safety data"

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Compound of Interest

Compound Name: Tetrahydroxyquinone

Cat. No.: B1258521

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An In-depth Technical Guide to **Tetrahydroxyquinone**: CAS Number and Safety Data

This technical guide provides a comprehensive overview of the chemical identifier and safety profile of **tetrahydroxyquinone**, tailored for researchers, scientists, and drug development professionals. The information is presented to facilitate easy access and comparison, with detailed methodologies for key safety assessments and a logical workflow for chemical hazard evaluation.

Chemical Identification

Tetrahydroxyquinone, also known as tetrahydroxy-p-benzoquinone, is an organic compound with a molecular structure consisting of a cyclohexadiene ring with four hydroxyl groups and two ketone groups in the para position[1]. It is essential to distinguish between the anhydrous form and its hydrate, as they are assigned different CAS numbers.

Identifier	Value	Reference
Chemical Name	2,3,5,6-tetrahydroxycyclohexa-2,5-diene-1,4-dione	[1]
Common Names	Tetrahydroxyquinone (THQ), Tetroquinone	[1][2]
CAS Number (Anhydrous)	319-89-1	[1][2][3][4][5]
CAS Number (Hydrate)	123334-16-7	[3][6]
Molecular Formula	C ₆ H ₄ O ₆	[1][4]
Molecular Weight	172.09 g/mol	[1]

Safety and Hazard Information

The toxicological properties of **tetrahydroxyquinone** have not been fully investigated, and specific quantitative data such as LD50 (median lethal dose) values are not currently available[7]. However, the compound has been classified according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) based on available data.

GHS Classification

The following table summarizes the GHS hazard classifications for **tetrahydroxyquinone**.

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity, Single Exposure	Category 3	H335: May cause respiratory irritation

Source: Information aggregated from multiple chemical safety databases.

Precautionary Statements

A comprehensive list of precautionary statements is associated with the handling of **tetrahydroxyquinone**. Key recommendations include:

- **Prevention:** Avoid breathing dust, wash skin thoroughly after handling, do not eat, drink or smoke when using this product, use only outdoors or in a well-ventilated area, and wear protective gloves, eye protection, and face protection.
- **Response:** If swallowed, call a poison center or doctor if you feel unwell and rinse your mouth. If on skin, wash with plenty of soap and water. If skin irritation occurs, get medical advice. If in eyes, rinse cautiously with water for several minutes, remove contact lenses if present and easy to do, and continue rinsing. If eye irritation persists, get medical advice. If inhaled, remove the person to fresh air and keep comfortable for breathing.
- **Storage:** Store in a well-ventilated place and keep the container tightly closed.
- **Disposal:** Dispose of contents/container in accordance with local regulations.

Experimental Protocols for Safety Assessment

While specific experimental safety data for **tetrahydroxyquinone** is limited, the following internationally recognized OECD (Organisation for Economic Co-operation and Development) guidelines outline the standard methodologies for assessing the hazards identified in its GHS classification.

Acute Oral Toxicity Assessment (OECD 420, 423, 425)

The assessment of acute oral toxicity provides information on the health hazards likely to arise from a single, short-term oral exposure to a substance[8]. These guidelines have been developed to minimize the number of animals required for testing.

- **OECD 420 (Fixed Dose Procedure):** This method involves administering the substance at one of four fixed dose levels (5, 50, 300, and 2000 mg/kg) to a small group of animals of a single sex (typically females)[9]. The procedure is conducted in a stepwise manner, and the outcome is the identification of a dose that produces clear toxicity but no mortality, allowing for classification into a GHS category[9].

- **OECD 423 (Acute Toxic Class Method):** This is a sequential testing method using a small number of animals (typically three) per step. Depending on the mortality rate at a given dose, the test is either stopped and the substance is classified, or the test proceeds with a lower or higher dose with a new group of animals.
- **OECD 425 (Up-and-Down Procedure):** This method is the most statistically rigorous of the three and allows for the estimation of an LD50 value with a confidence interval[8]. Animals are dosed one at a time. If an animal survives, the next animal is given a higher dose; if it dies, the next is given a lower dose. This continues until specific stopping criteria are met.

Skin Irritation Assessment (OECD 404, 439)

Skin irritation is defined as the production of reversible inflammatory changes in the skin following the application of a test substance[10].

- **OECD 404 (Acute Dermal Irritation/Corrosion):** This is an in vivo test where the substance is applied to the shaved skin of an animal (typically a rabbit) for a set period[11]. The skin is then observed for signs of erythema (redness) and edema (swelling) at specified intervals. The severity and reversibility of the skin reactions are used to classify the substance[11].
- **OECD 439 (In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method):** This is an animal-free method that uses a reconstructed human epidermis model that mimics the properties of human skin[12][13]. The test substance is applied to the tissue surface. The irritancy potential is determined by measuring the cell viability after exposure, typically using an MTT assay[12][13]. A reduction in viability below a certain threshold (e.g., $\leq 50\%$) indicates that the substance is an irritant[12][13].

Eye Irritation Assessment (OECD 405)

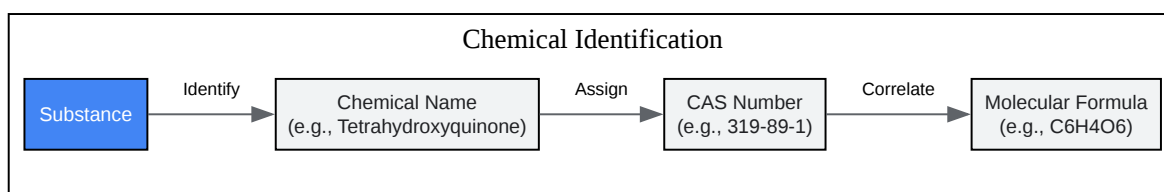
This assessment determines the potential of a substance to cause reversible or irreversible damage to the eye.

- **OECD 405 (Acute Eye Irritation/Corrosion):** This in vivo test involves applying a single dose of the substance to the eye of an animal (historically the albino rabbit) and observing the effects on the cornea, iris, and conjunctiva[14]. A sequential testing strategy is strongly recommended, starting with a single animal, to minimize animal use[14][15]. The severity and reversibility of any observed lesions are scored to classify the substance. Before

conducting this in vivo test, a weight-of-evidence analysis, including results from validated in vitro tests, is required to avoid unnecessary animal testing[14][15][16].

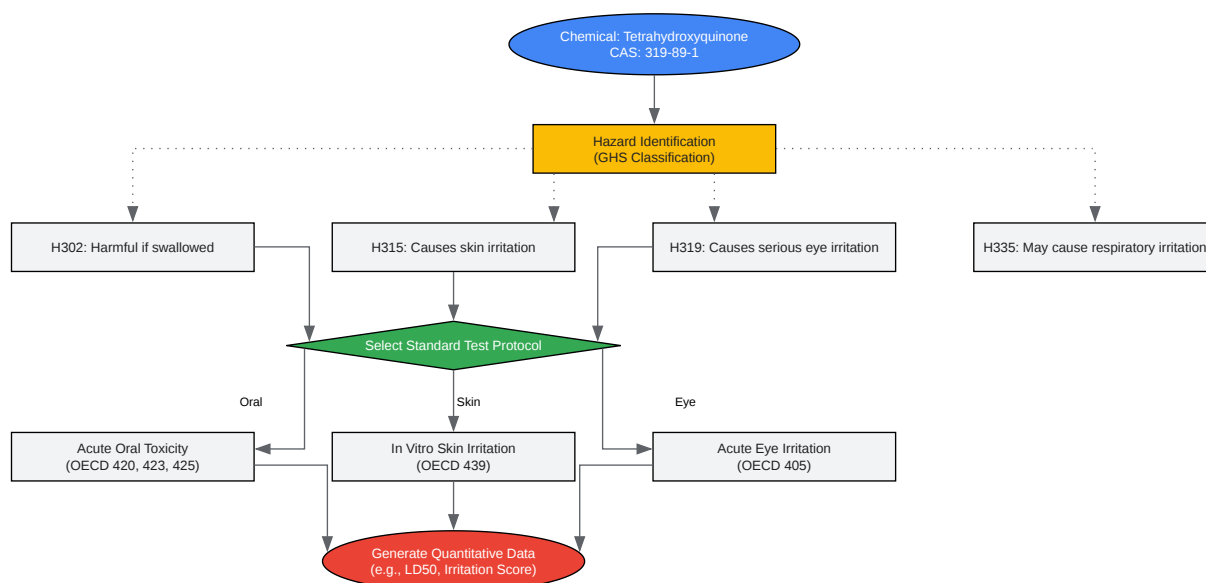
Visualized Workflows

The following diagrams illustrate the logical workflows for chemical identification and safety assessment.



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Caption: Workflow for the unique identification of a chemical substance.



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Caption: Logical workflow for assessing the safety of a chemical hazard.

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